

An In-depth Technical Guide on the Antibacterial Spectrum of Nodusmicin

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Compound of Interest

Compound Name: *Nodusmicin*

Cat. No.: *B1140493*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Nodusmicin is a macrolide antibiotic produced by *Nocardia* sp.[1] It is a co-metabolite of nargenicin and shares the core macrocyclic lactone structure, but lacks the pyrrole ester.[1] Like nargenicin, **nodusmicin** is a potent antibiotic with activity against both aerobic and anaerobic bacteria, with a particular emphasis on Gram-positive organisms.[1][2] However, due to its limited availability, extensive investigation into its specific antibacterial spectrum and mechanism of action has been restricted.[1] This guide provides a comprehensive overview of the known and inferred antibacterial properties of **Nodusmicin**, drawing on data from its closely related counterpart, Nargenicin, to provide a foundational understanding for research and development professionals.

Antibacterial Spectrum of Activity

Nodusmicin is characterized as a narrow-spectrum antibiotic, demonstrating potent activity against Gram-positive bacteria.[2] While specific quantitative data for **Nodusmicin** is not widely available, the antibacterial profile of Nargenicin provides valuable insights into its likely spectrum of activity. Nargenicin has shown strong antibacterial action against *Staphylococcus aureus*, including methicillin-resistant strains (MRSA).[3]

Quantitative Data on Nargenicin Activity

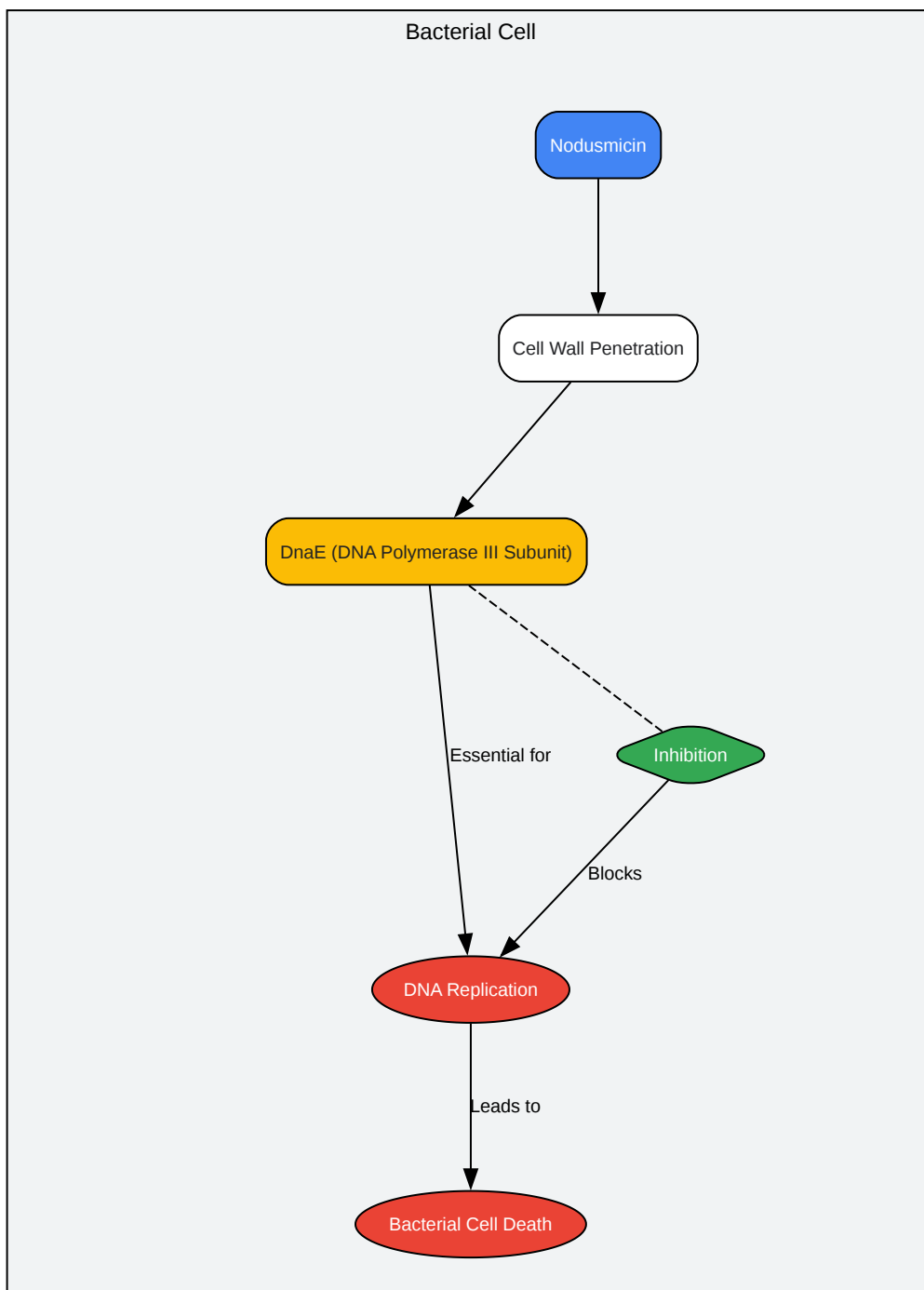
The following table summarizes the Minimum Inhibitory Concentration (MIC) values of Nargenicin against various bacterial strains. These values are presented as a proxy for the expected activity of **Nodusmicin** due to their structural and functional similarities.

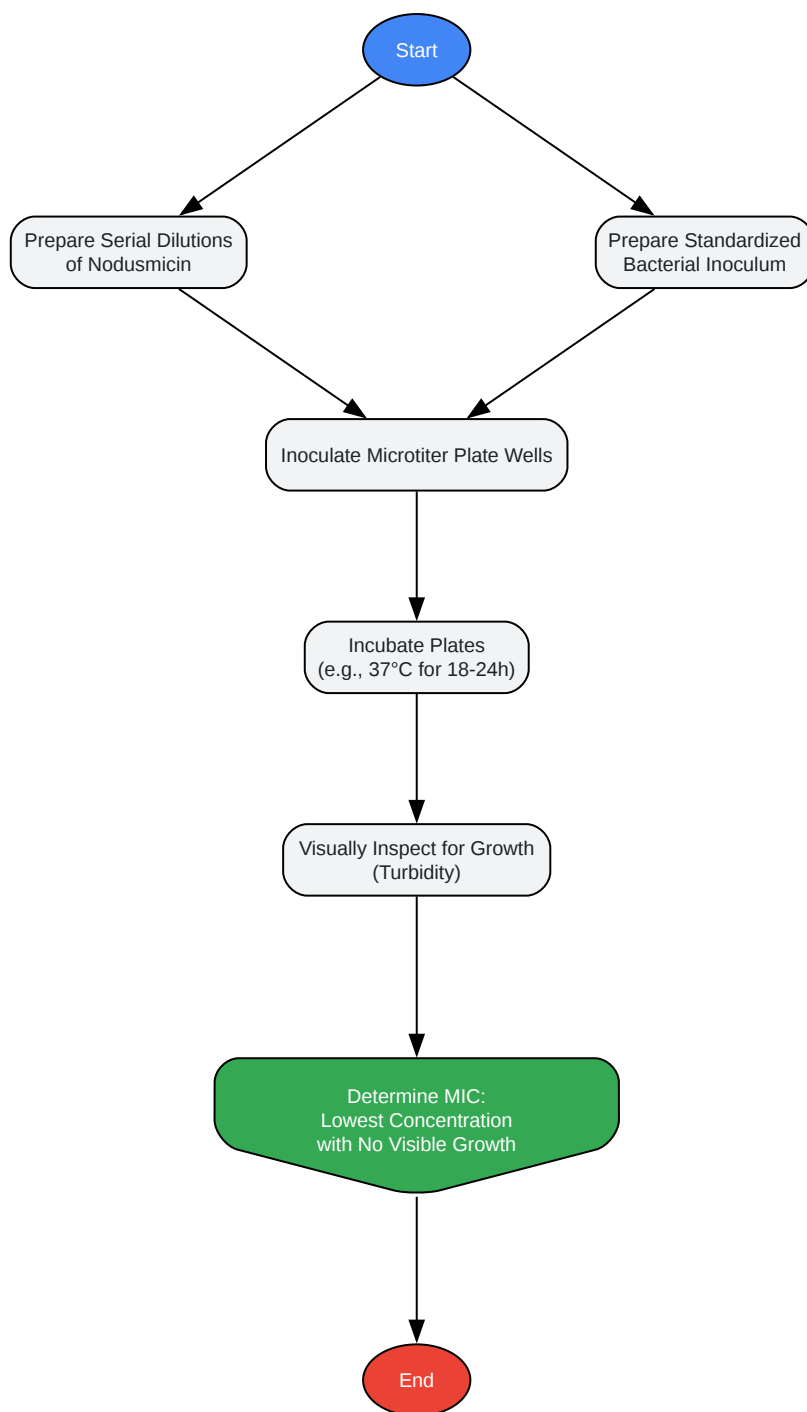
Bacterial Strain	Minimum Inhibitory Concentration (MIC) in µg/mL
Staphylococcus aureus	0.6
Methicillin-resistant S. aureus (MRSA)	0.3
Micrococcus luteus	2.5
Other Gram-positive and Gram-negative bacteria	>80

Data sourced from Cayman Chemical product information on Nargenicin.[4]

Mechanism of Action

While the precise mechanism of action for **Nodusmicin** has not been definitively elucidated, studies on the closely related Nargenicin have identified its target as DnaE, a subunit of DNA polymerase III involved in bacterial DNA replication.[4] Nargenicin selectively inhibits the growth of certain Gram-positive bacteria by targeting this essential enzyme.[4] It is highly probable that **Nodusmicin** shares this mechanism of action due to its structural similarity to Nargenicin.





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